

"superconductivity in chromium arsenide under pressure"

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An In-depth Technical Guide to Pressure-Induced Superconductivity in **Chromium Arsenide**

Executive Summary

Chromium arsenide (CrAs) has emerged as a significant material in the study of unconventional superconductivity. At ambient pressure, it is a helimagnetic metal that undergoes a first-order magnetic phase transition at approximately 267 K.[1] The application of external pressure suppresses this magnetic order, giving rise to a dome of superconductivity with a maximum critical temperature (T_c) of about 2.2 K at approximately 1.0 GPa.[1][2] This phenomenon places CrAs in the esteemed category of materials where superconductivity emerges in proximity to a magnetically ordered state, a hallmark of unconventional superconductors like cuprates and iron pnictides.[3][4] The interplay between magnetism, structural properties, and superconductivity in CrAs is a subject of intense research, with evidence pointing towards quantum critical behavior and a potentially unconventional pairing mechanism.[5][6] This document provides a comprehensive technical overview of the current understanding of superconductivity in CrAs under pressure, detailing its structural and magnetic properties, superconducting phase diagram, the experimental methodologies used in its study, and the theoretical implications of the findings.

Crystal and Magnetic Structure

Crystal Structure at Ambient and High Pressure

At ambient conditions, **chromium arsenide** crystallizes in the orthorhombic MnP-type structure with the space group Pnma.[1][7] This structure can be viewed as a distorted variant of the hexagonal NiAs-type structure.[2][7] The distortion involves the displacement of Cr atoms, forming zigzag chains.[8]

The application of pressure induces anisotropic changes in the lattice parameters. While the crystal structure remains stable in the Pnma space group up to at least 9.46 GPa, the lattice parameters a , b , and c exhibit anomalous compression behaviors.[7][9] Notably, in the pressure range of 0.18-0.35 GPa, where superconductivity begins to emerge, the b axis undergoes a rapid contraction while the a and c axes show a nonmonotonic change, suggesting a pressure-induced isostructural phase transition.[9] A distinct feature within the crystal structure is a specific short Cr-Cr distance that remains remarkably constant against both increasing temperature (in the paramagnetic state) and pressure, which may be important for the material's superconducting properties.[1][7]

Magnetic Structure and its Evolution with Pressure

Below a Néel temperature (T_N) of about 267 K at ambient pressure, CrAs enters a helimagnetic (HM) state.[1] This magnetic structure is described as a double helix, which is an incommensurate magnetic ordering with a propagation vector $k = (0, 0, k_c)$, where k_c is approximately 0.356 at low temperatures.[2][3]

Applying pressure has a profound effect on this magnetic order.

- **Suppression of T_N :** The Néel temperature is progressively suppressed with increasing pressure.[3][6]
- **Magnetic Phase Transition:** A critical pressure (P_c) of approximately 0.6 GPa marks a magnetic phase transition.[3][10] At this point, a spin reorientation from the ab plane to the ac plane occurs, accompanied by an abrupt drop in the magnetic propagation vector.[3][10]
- **Suppression of Magnetic Order:** The magnetic order is completely suppressed near 0.94 GPa, which is close to the pressure where the superconducting T_c reaches its maximum.[3][10] This direct relationship strongly indicates an intimate connection between the suppression of magnetism and the emergence of superconductivity.

Pressure-Induced Superconductivity

Superconductivity in CrAs is not present at ambient pressure but emerges as the helimagnetic order is suppressed. The superconducting phase forms a characteristic dome in the temperature-pressure phase diagram.

Quantitative Superconducting Parameters

The key parameters defining the superconducting state in CrAs are summarized below.

Parameter	Value	Pressure Range	Reference
Onset of Superconductivity	~0.3 GPa	-	[2]
Maximum Critical Temperature (T _{c_max})	~2.2 K	~1.0 GPa	[1][2][11]
Optimal Pressure (P _{opt}) for T _{c_max}	~1.0 GPa	-	[1][2]
Suppression of Superconductivity	~4.4 GPa	-	[2]
Critical Pressure (P _c) for Magnetism	~0.6 - 0.7 GPa	-	[3][10][11]

Experimental Protocols

The investigation of CrAs under pressure requires a suite of specialized experimental techniques to synthesize high-quality samples, apply hydrostatic pressure, and measure their physical properties at low temperatures.

Sample Synthesis

- Single Crystal Growth: High-quality single crystals of CrAs are typically synthesized using a Sn-flux method.[12] This involves mixing high-purity chromium, arsenic, and tin, sealing them

in an evacuated quartz tube, heating to a high temperature, and then slowly cooling to allow crystals to form.

- Polycrystalline Synthesis: Polycrystalline samples can be prepared by solid-state reaction of the constituent elements in an evacuated and sealed quartz tube.[\[3\]](#)

High-Pressure Generation

A variety of high-pressure cells are employed to achieve the necessary pressures while allowing for physical measurements.

- Piston-Cylinder Cell: Used for generating pressures typically up to ~3 GPa. It offers a relatively large sample space, suitable for techniques like resistivity and magnetic susceptibility measurements.[\[5\]](#)[\[13\]](#)
- Diamond Anvil Cell (DAC): Capable of reaching extremely high pressures (>100 GPa). It is essential for X-ray diffraction studies at high pressure but has a very small sample volume.[\[5\]](#)[\[13\]](#)
- Other Cells: Specialized cells like the Paris-Edinburgh press, McWhan-type cells, and cubic anvil cells are also used, particularly for neutron scattering experiments which require larger sample volumes.[\[5\]](#)[\[13\]](#)

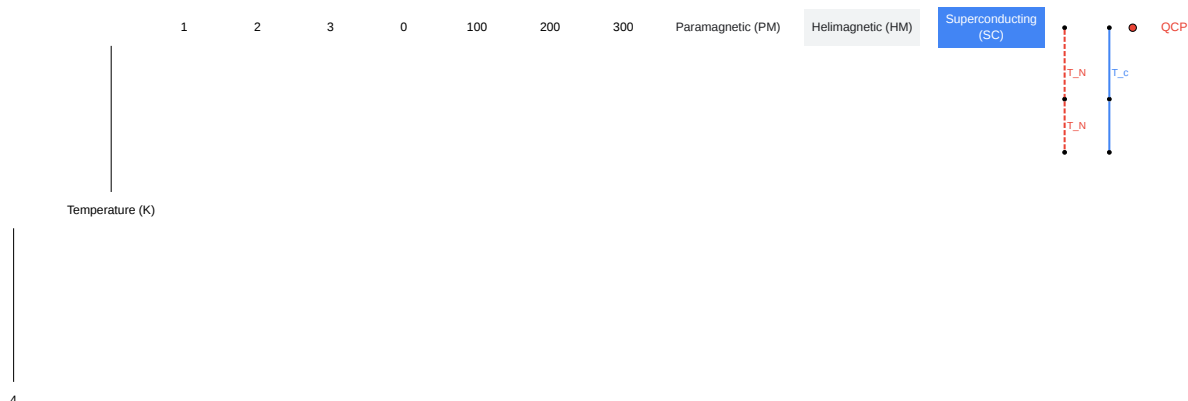
Characterization Techniques

- Structural and Magnetic Analysis:
 - X-ray Diffraction (XRD): Synchrotron single-crystal XRD and powder XRD are used to determine the crystal structure and its evolution with pressure and temperature.[\[7\]](#)[\[9\]](#)
 - Neutron Diffraction: This is the primary technique for determining the magnetic structure, including the orientation of magnetic moments and the magnetic propagation vector, due to the neutron's sensitivity to magnetic moments.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Superconductivity and Electronic Properties Measurement:
 - Electrical Resistivity: Four-probe resistivity measurements are the standard method to detect the superconducting transition, identified by a drop to zero resistance.[\[11\]](#)

- Magnetic Susceptibility: AC susceptibility measurements are used to confirm bulk superconductivity and determine the superconducting volume fraction (Meissner effect).
[14]
- Nuclear Quadrupole Resonance (NQR): A microscopic probe that is sensitive to the local electronic environment at the arsenic nucleus. It is used to study magnetic fluctuations and the nature of the electronic state in the vicinity of the magnetic and superconducting transitions.[4][6]
- Muon Spin Rotation/Resonance (μ SR): This technique is employed to investigate the magnetic volume fraction and its coexistence or competition with superconductivity on a microscopic scale.[15][16] Studies have suggested a spatial phase separation between magnetic and superconducting regions in an intermediate pressure range.[15]

Visualizations

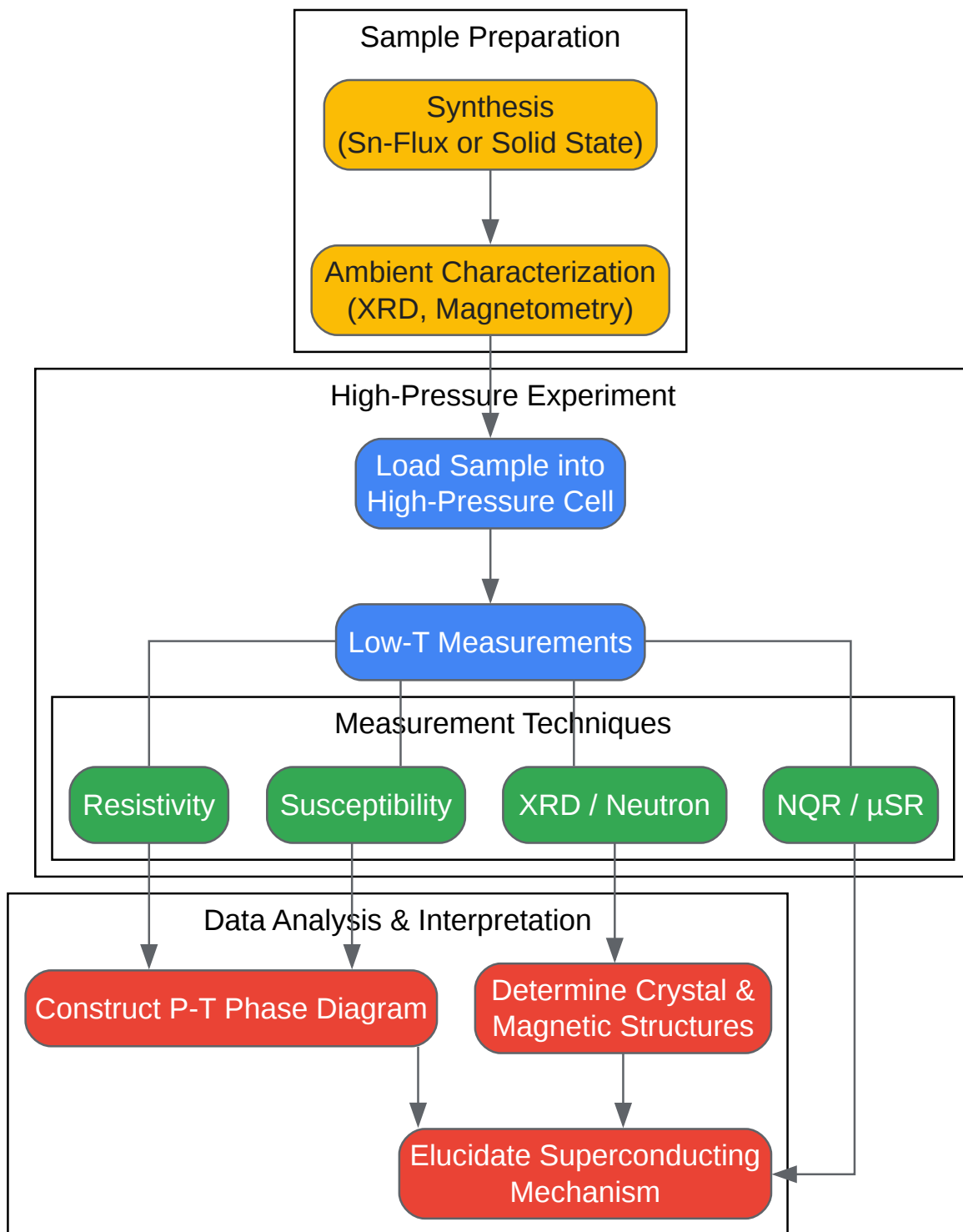
Pressure-Temperature Phase Diagram



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Caption: Pressure-Temperature phase diagram of CrAs.

Experimental Workflow for High-Pressure Studies



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Caption: Experimental workflow for investigating CrAs under pressure.

Quantum Criticality and Pairing Mechanism

The phase diagram of CrAs, where a superconducting dome emerges upon the suppression of magnetic order to zero temperature, is a classic indicator of a quantum critical point (QCP).[5][6] A QCP is a phase transition at absolute zero that is tuned by a non-thermal parameter, such as pressure. Quantum fluctuations near a QCP are believed to provide the "glue" that pairs electrons, leading to unconventional superconductivity.[17]

In CrAs, the following observations support the picture of quantum criticality:

- Proximity to Magnetism: Superconductivity appears precisely where the helimagnetic phase is suppressed.[3][11]
- Non-Fermi Liquid Behavior: In the normal state near the optimal pressure, the electrical resistivity shows deviations from the typical T^2 dependence of a Fermi liquid, a common signature of quantum criticality.[14]
- Enhanced Spin Fluctuations: NQR measurements have revealed strong spin fluctuations in the paramagnetic phase near the magnetic transition, highlighting their potential role in mediating the Cooper pairing.[4]

The nature of the superconducting pairing in CrAs is still under investigation, but several signs point to an unconventional mechanism:

- The close relationship with magnetism suggests a magnetically-mediated pairing, possibly driven by spin fluctuations, rather than the conventional electron-phonon interaction.[4][17]
- Some experimental evidence suggests the possibility of a triplet, odd-parity superconducting state, which would be highly unconventional.[6][14]
- However, other studies using μ SR, which point to a phase separation of magnetism and superconductivity, have argued for a more conventional pairing mechanism within the superconducting regions.[15][16]

Conclusion

Chromium arsenide under pressure is a model system for exploring the intricate relationship between magnetism and unconventional superconductivity. The suppression of its native helimagnetic order via pressure gives way to a superconducting state, centered around a putative quantum critical point. Detailed experimental investigations have mapped out its rich phase diagram and provided crucial insights into its structural and magnetic evolution under pressure. While the consensus points to a strong interplay between magnetic fluctuations and Cooper pairing, the precise nature of the superconducting state remains an active area of research. Future work focusing on more sensitive microscopic probes and theoretical modeling will be essential to fully unravel the unconventional superconducting mechanism in this fascinating material.

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